

physical properties of 3,5-dichloroaniline

melting point boiling point

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Compound of Interest

Compound Name: 3,5-Dichloroaniline

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An In-depth Technical Guide on the Physical Properties of 3,5-Dichloroaniline

This technical guide provides a comprehensive overview of the key physical properties of **3,5-dichloroaniline**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work with this compound.

Core Physical Properties of 3,5-Dichloroaniline

3,5-Dichloroaniline is an organic compound with the chemical formula $C_6H_3Cl_2NH_2$. It presents as a colorless to light tan solid at room temperature.^{[1][2]} The determination of its physical properties, such as melting and boiling points, is crucial for its identification, purity assessment, and application in various chemical syntheses.

Quantitative Data Summary

The melting and boiling points of **3,5-dichloroaniline** have been reported across various sources. The data is summarized in the table below for easy comparison. The slight variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Value Range	Conditions
Melting Point	48 - 53 °C (118.4 - 127.4 °F)	Not specified
71 - 72 °C (159.8 - 161.6 °F)	Not specified	
Boiling Point	259 - 261 °C (498.2 - 501.8 °F)	741 mmHg

Note: The melting point range of 71-72°C appears to be an outlier based on the majority of collated data.

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following sections detail the standard experimental methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.^{[3][4][5]}

Methodology: Capillary Tube Method

The most common technique for determining the melting point of a crystalline solid is the capillary tube method.^{[3][6]}

- **Sample Preparation:** A small amount of the dry, powdered **3,5-dichloroaniline** is placed into a thin-walled glass capillary tube, which is sealed at one end.^[3] The sample is packed down to a height of 1-2 mm by tapping the tube.^[5]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, often attached to a thermometer or with an integrated digital thermometer.^{[3][7]} The apparatus can be a heated oil bath (like a Thiele tube) or a metal block.^[3]
- **Heating and Observation:** The sample is heated at a controlled, slow rate, typically around 1-2°C per minute, especially when approaching the expected melting point.^[3]

- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This range is reported as the melting point.[3] For a highly pure compound, this range is typically narrow (0.5-1.0°C).[5]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This is a key physical constant for volatile liquids.

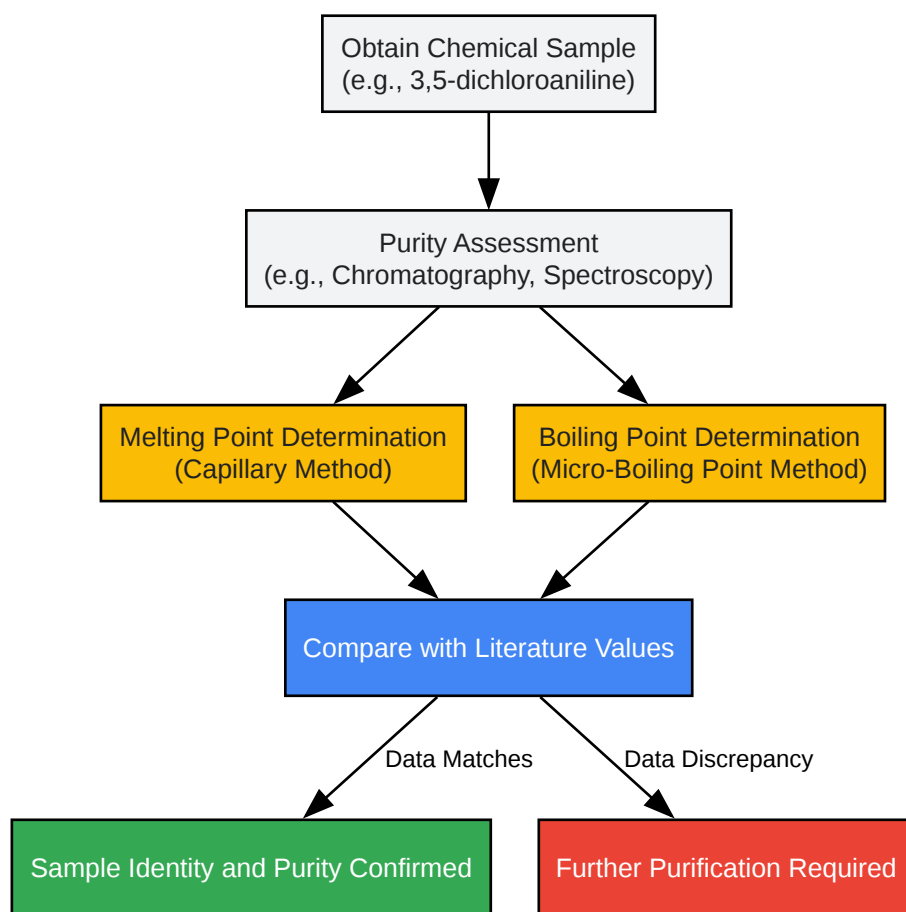
Methodology: Micro-Boiling Point Determination

For small quantities of a substance, the micro-boiling point method is a convenient and accurate technique.[8][9]

- **Sample Preparation:** A few milliliters of the liquid sample are placed in a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[10][11] The test tube is then attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or a heating block.[8]
- **Heating and Observation:** The sample is heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles. As the temperature approaches the boiling point, the liquid begins to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.[8]
- **Data Recording:** The heat source is removed once a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.[8]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a chemical sample like **3,5-dichloroaniline**.



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Caption: Workflow for Physical Property Analysis.

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